

Application Notes and Protocols for Lirioprolioside B in Cancer Cell Line Studies

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Compound of Interest

Compound Name: Lirioprolioside B

Cat. No.: B12426575

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These application notes provide a comprehensive overview of the anti-cancer effects of **Lirioprolioside B** (LPB) on various cancer cell lines, focusing on its mechanisms of action, including the induction of apoptosis, autophagy, and cell cycle arrest. Detailed protocols for key experiments are provided to facilitate the replication and further investigation of LPB's therapeutic potential.

I. Quantitative Data Summary

The following tables summarize the key quantitative findings from studies on the effects of **Lirioprolioside B** on non-small cell lung cancer (NSCLC) and oral squamous cell carcinoma (OSCC) cell lines.

Table 1: Cytotoxicity of Lirioprolioside B in NSCLC Cell Lines

Cell Line	Treatment Duration	IC50 Value (µM)	Reference
H460	24 hours	42.62	[1]
H1975	24 hours	32.25	[1]

Table 2: Effects of Lirioprolioside B on Apoptosis and Cell Cycle in NSCLC Cell Lines

Cell Line	LPB Concentration (μM)	Parameter	Observation	Reference
H460	60	Apoptotic Cells (%)	80.1 (Control: 12.7)	[1]
H1975	60	Apoptotic Cells (%)	60.9 (Control: 8.3)	[1]
H460	60	G1 Phase Cells (%)	87.4 (Control: 59.5)	[1]
H1975	60	G1 Phase Cells (%)	74.0 (Control: 46.2)	[1]

Table 3: Lirioprolioside B-Induced Apoptosis in OSCC Cell Lines

Cell Line	LPB Concentration (μM)	Apoptotic Rate	Reference
SAS	12	Markedly increased	[2]
CAL-27	12	Markedly increased	[2]

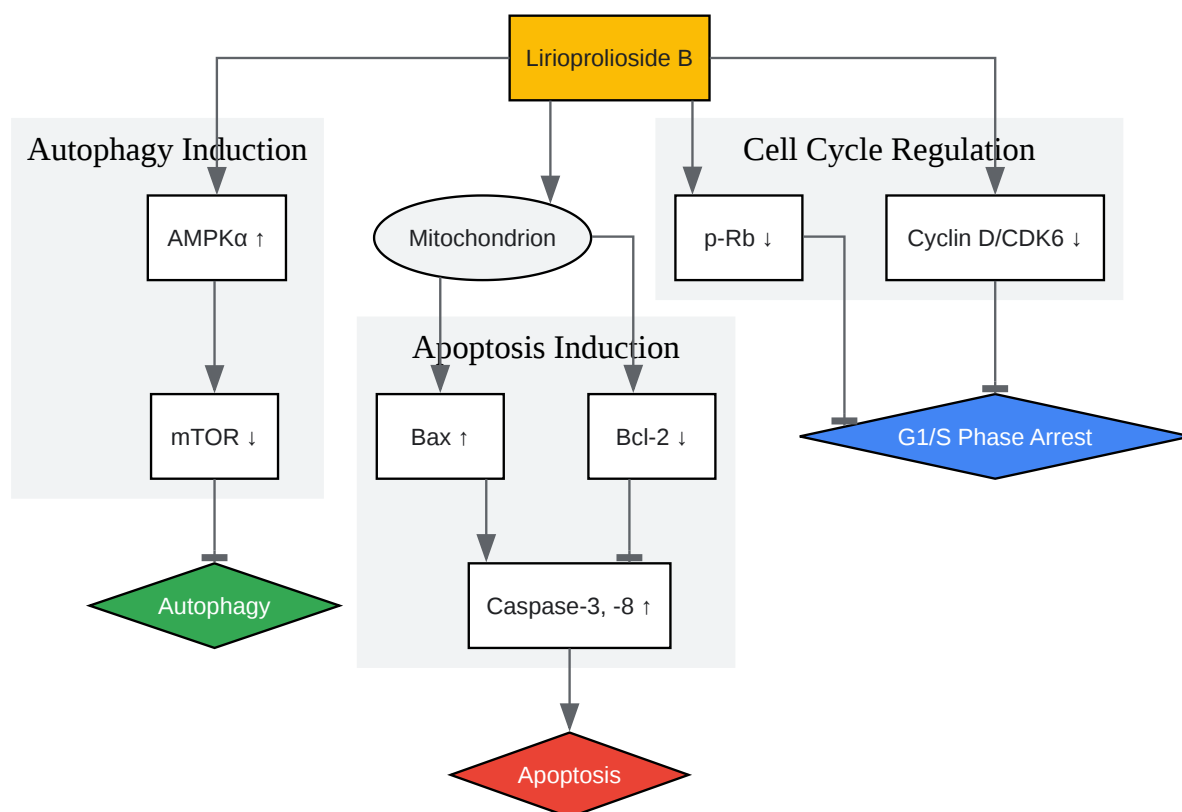
Table 4: Modulation of Apoptosis-Related and Signaling Proteins by Lirioprolioside B

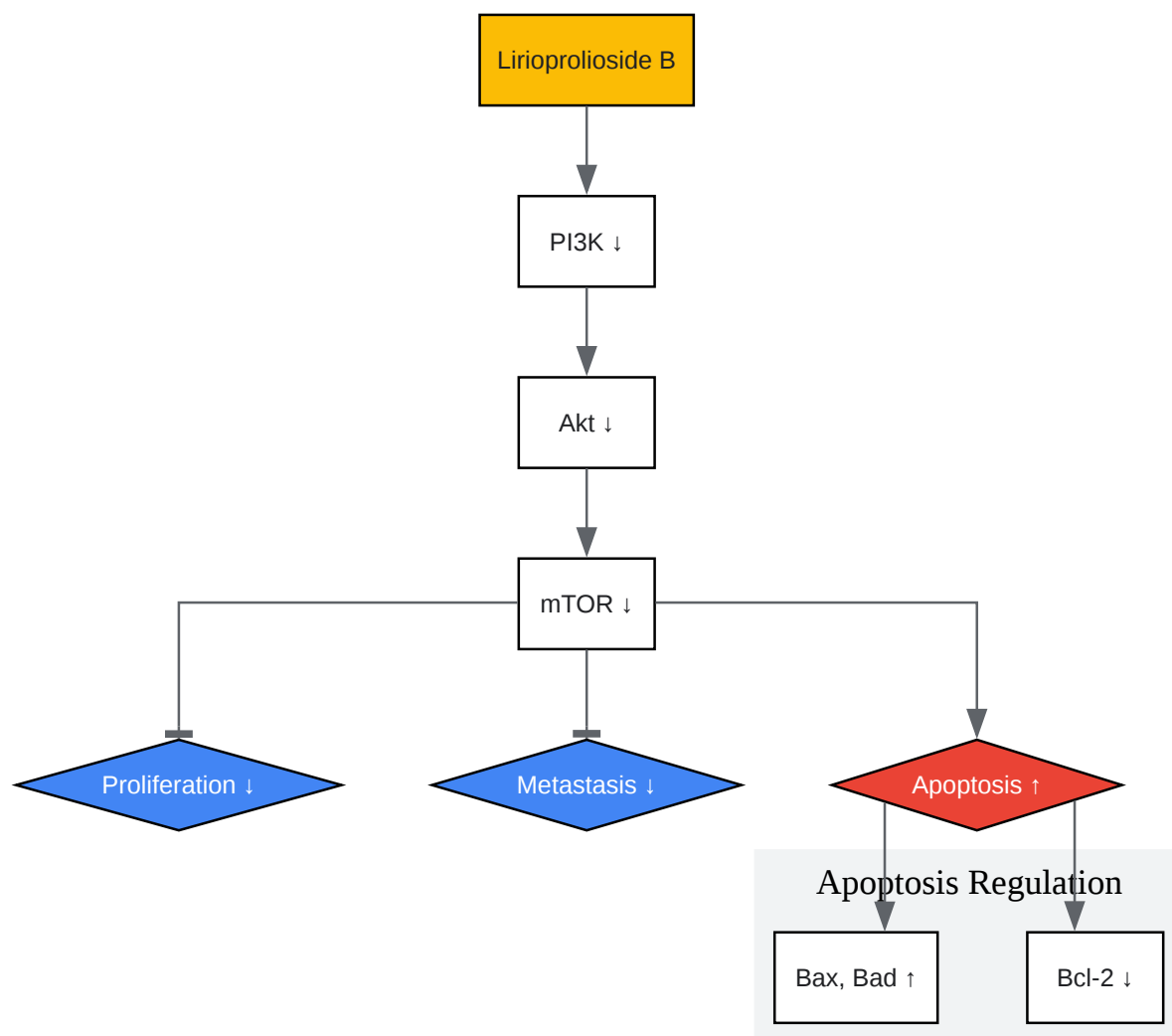
Cell Line	LPB Treatment	Protein	Effect on Expression/ Activity	Signaling Pathway	Reference
H460, H1975	Dose-dependent	Bax	Increased	Mitochondrial Apoptosis	[1]
Bcl-2, Bcl-xL	Decreased	[1]			
Cleaved Caspase-3	Increased	[1]			
Cleaved Caspase-8	Increased	[1]			
SAS, CAL-27	Not specified	Bax, Bad	Upregulated	PI3K/Akt/mT OR	[2][3]
Bcl-2	Downregulated	[2][3]			
SAS	Not specified	PI3K, Akt, p-mTOR, S6	Suppressed	PI3K/Akt/mT OR	[2][3]

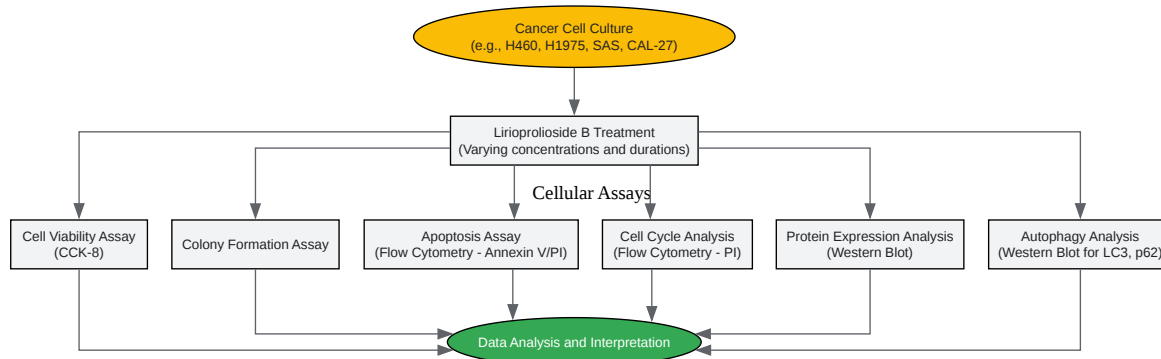
II. Signaling Pathways and Experimental Workflows

Signaling Pathways

Lirioprolioside B has been shown to modulate distinct signaling pathways in different cancer types to exert its anti-tumor effects.







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References

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- 3. Bcl-2-mediated control of TRAIL-induced apoptotic response in the non-small lung cancer cell line NCI-H460 is effective at late caspase processing steps - PMC [pmc.ncbi.nlm.nih.gov]
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